Using N-Fmoc DMNB-L-serine to create caged kinase substrates.

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Compound of Interest

Compound Name:	*N-Fmoc DMNB-L-serine*
CAS No.:	*628280-43-3*
Cat. No.:	*B030681*

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Application Note: Spatiotemporal Control of Kinase Activity Using **N-Fmoc DMNB-L-Serine**

Abstract

This guide details the protocol for synthesizing and utilizing "caged" peptide substrates using N-Fmoc-O-(4,5-dimethoxy-2-nitrobenzyl)-L-serine (Fmoc-DMNB-Ser). By incorporating this photocleavable amino acid into a consensus sequence, researchers can sterically block kinase access to the serine hydroxyl group. Phosphorylation is only permitted following precise UV irradiation (uncaging). This method enables high-fidelity spatiotemporal control of signaling pathways in vitro and in live-cell environments.

Introduction & Mechanism

Kinases require a free hydroxyl group (-OH) on serine, threonine, or tyrosine to transfer the gamma-phosphate from ATP. The DMNB group acts as a bulky, photolabile protecting group covalently bonded to the serine oxygen.

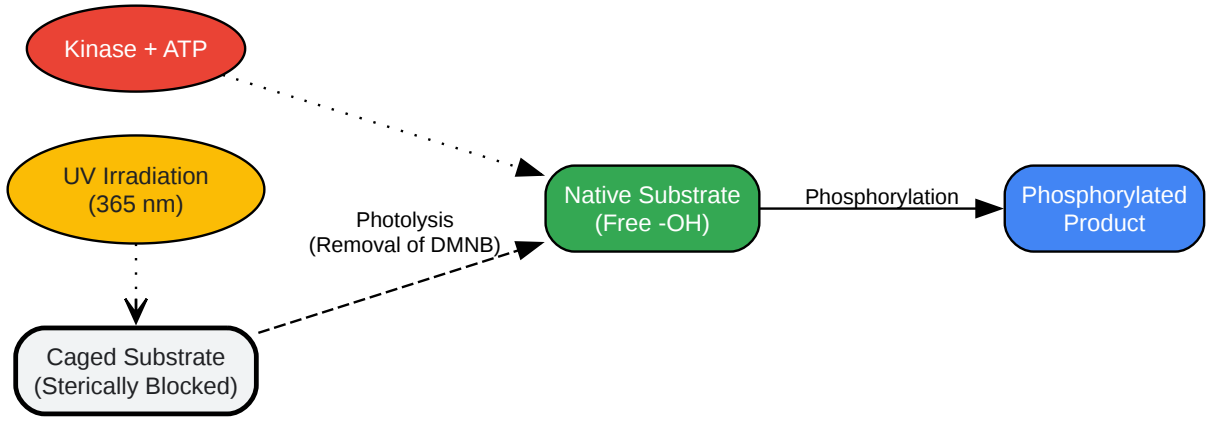
- The "Cage": The 4,5-dimethoxy-2-nitrobenzyl (DMNB) group prevents the kinase catalytic domain from docking or transferring phosphate due to steric hindrance and chemical

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blocking of the nucleophile.

- The "Key": UV light (365 nm) triggers a Norrish Type II photocleavage mechanism, releasing the DMNB group as a nitroso-aldehyde byproduct and regenerating the native L-Serine residue.

Mechanism of Action Diagram



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Figure 1: Logical flow of DMNB uncaging and subsequent phosphorylation.

Strategic Design of Caged Substrates

Before synthesis, the peptide sequence must be optimized for the target kinase.

- Identify the Consensus Sequence: Determine the recognition motif for your kinase of interest (e.g., PKA prefers R-R-X-S-Hydrophobic).
- Positioning the Cage: Substitute the target Serine with DMNB-Serine.
- Control Design:
  - Positive Control: Synthesize the native peptide (standard Serine).
  - Negative Control: Synthesize a "dead" substrate (Alanine substitution) to prove kinase specificity.

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Table 1: Example Design for PKA Caged Substrate

Component	Sequence (N -> C)	Purpose
Caged Substrate	H-Arg-Arg-Leu-[DMNB-Ser]-Ile-OH	Test subject; inactive until UV.
Native Control	H-Arg-Arg-Leu-Ser-Ile-OH	Always active; validates kinase activity.
Dead Control	H-Arg-Arg-Leu-Ala-Ile-OH	Never active; validates assay background.

Protocol: Solid-Phase Peptide Synthesis (SPPS)

Expert Insight: DMNB-Serine is bulky. Standard coupling times often result in deletion sequences. This protocol uses HATU for enhanced reactivity and extends coupling times. Crucially, all steps following the addition of DMNB-Ser must be performed under low light or amber light to prevent premature uncaging.

Materials

- Resin: Rink Amide MBHA (for C-term amides) or Wang Resin (for C-term acids).
- Fmoc-DMNB-L-Serine (Commercially available).
- Coupling Reagents: HATU, HOAt, DIPEA (Diisopropylethylamine).
- Solvents: DMF (Dimethylformamide), DCM (Dichloromethane).
- Cleavage Cocktail: TFA (95%), TIS (2.5%), H2O (2.5%). Avoid thiol scavengers like EDT if possible, as they can sometimes interact with nitro groups, though DMNB is generally robust.

Step-by-Step Synthesis

- Resin Swelling: Swell resin in DCM for 30 mins, then wash with DMF.

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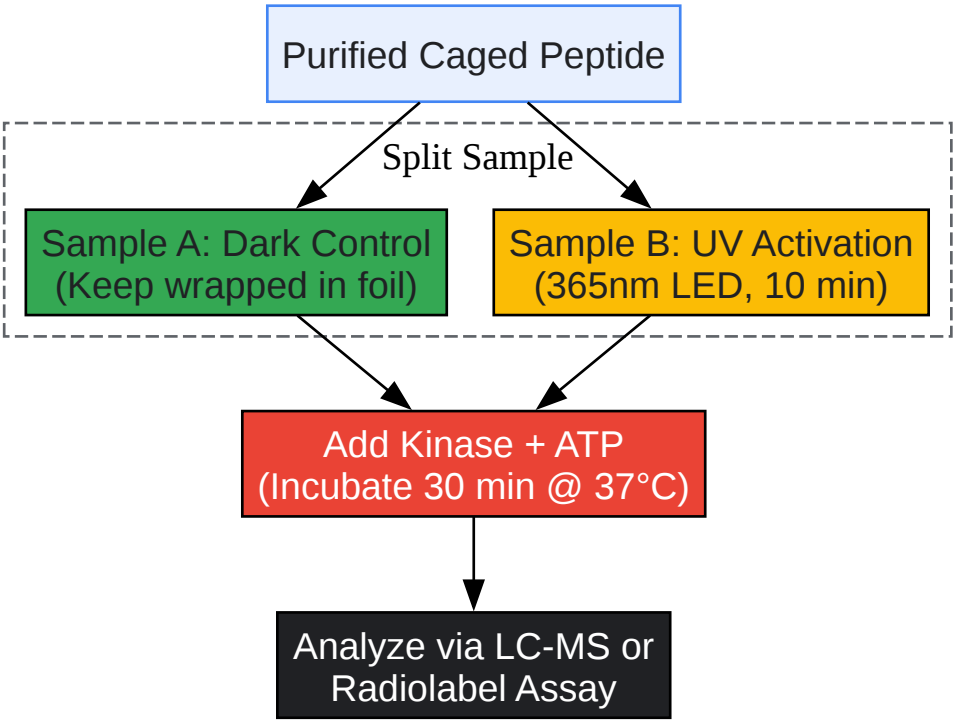
- Standard Elongation: Couple amino acids C-terminal to the serine using standard Fmoc/HBTU protocols.
- Coupling Fmoc-DMNB-Serine (The Critical Step):
  - Dissolve: 3.0 eq Fmoc-DMNB-Serine + 2.9 eq HATU + 3.0 eq HOAt in minimal DMF.
  - Activate: Add 6.0 eq DIPEA.
  - React: Add to resin immediately. Shake for 2 hours (double the standard time) in the dark.
  - Monitor: Perform a Kaiser test. If not blue-free, recouple using fresh reagents for 1 hour.
- N-Terminal Elongation: Continue synthesis for residues N-terminal to the serine. Maintain dark conditions.
- Final Deprotection: Remove N-terminal Fmoc with 20% Piperidine in DMF (2 x 5 min).
- Cleavage from Resin:
  - Incubate resin in Cleavage Cocktail (95% TFA) for 2 hours in the dark.
  - Note: The DMNB ether linkage is stable to TFA.[1] It will remain on the peptide.
- Precipitation: Filter resin, precipitate filtrate in ice-cold diethyl ether. Centrifuge and dry pellet.

Protocol: Uncaging and Kinase Assay Validation

This protocol creates a self-validating system where the "Dark" sample serves as the negative control for the "UV" sample.

Experimental Setup Diagram

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Figure 2: The split-sample validation workflow ensures observed activity is due to uncaging.

Uncaging Procedure

- Prepare Stock: Dissolve caged peptide in buffer (e.g., PBS or kinase buffer) to 100 µM.
- Split Samples: Divide into two aliquots: "Dark" and "Light".
- Irradiation (Light Sample):
  - Place "Light" sample in a quartz cuvette or uncovered well plate.
  - Irradiate with a 365 nm UV LED (approx. 10–20 mW/cm²) for 10 minutes.
  - Tip: Keep the sample on ice to prevent thermal degradation during irradiation.
- Dark Control: Keep the "Dark" sample wrapped in foil on ice.

Kinase Reaction

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- Mix: Add Kinase buffer, MgCl2, ATP (or ATP-γ-S for thiophosphate tagging), and Kinase enzyme to both samples.
- Incubate: 30 minutes at 30–37°C (depending on kinase).
- Quench: Stop reaction with EDTA or by adding LC-MS mobile phase.

Data Analysis & Expected Results

Quantitative validation is best performed via LC-MS (Liquid Chromatography-Mass Spectrometry) to observe the mass shifts.

Table 2: Expected Mass Shifts (LC-MS)

Sample State	Species Present	Mass Calculation (Approx)
Dark Control	Caged Peptide	MW_native + 195 Da (DMNB group)
UV Treated (Pre-Kinase)	Uncaged Peptide	MW_native
UV Treated (Post-Kinase)	Phosphorylated Peptide	MW_native + 80 Da (HPO3)

Interpretation:

- Success: The "Dark" sample shows the mass of the caged peptide and no phosphorylation (+80 Da) peak. The "Light" sample shows the native peptide mass and a significant peak corresponding to +80 Da.
- Failure (Leaky): If the "Dark" sample shows phosphorylation, the DMNB group may have hydrolyzed (rare) or the kinase is phosphorylating an off-target residue.
- Failure (No Activity): If "Light" sample shows no phosphorylation, check UV power (uncaging efficiency) or kinase viability (using the Native Control peptide).

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